

Application Notes and Protocols for AG-825 Treatment in Apoptosis Induction

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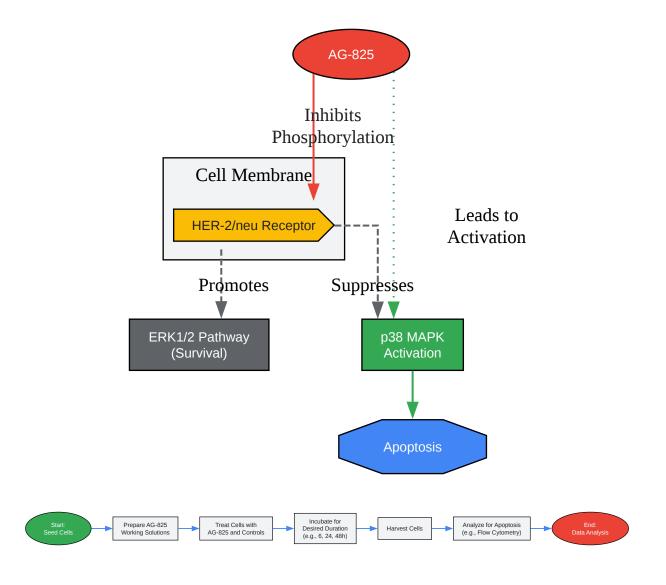
Introduction

AG-825, a tyrphostin derivative, is a selective inhibitor of the HER-2/neu (ErbB2) receptor tyrosine kinase. Overexpression of HER-2/neu is a well-documented driver in the progression of several cancers, most notably in a subset of breast and prostate cancers. By inhibiting the kinase activity of HER-2/neu, AG-825 disrupts downstream signaling pathways that are crucial for cell proliferation and survival, ultimately leading to the induction of apoptosis, or programmed cell death. These application notes provide a comprehensive overview of the treatment duration and methodologies for inducing apoptosis with AG-825.

Mechanism of Action: HER-2/neu-p38 MAPK-Mediated Apoptosis

AG-825 exerts its pro-apoptotic effects by inhibiting the phosphorylation of the HER-2/neu receptor. This inhibition leads to a crucial imbalance in downstream mitogen-activated protein kinase (MAPK) signaling. Specifically, the inhibition of HER-2/neu signaling by AG-825 results in the activation of the p38 MAPK pathway, which in turn promotes apoptosis. This effect has been observed to be both dose and time-dependent in androgen-independent prostate cancer cells.[1][2]





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